

# An In-depth Technical Guide to the Proposed Synthesis of Roflurane

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## Compound of Interest

Compound Name: Roflurane

Cat. No.: B1679507

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Disclaimer: **Roflurane** (2-Bromo-1,1,2-trifluoro-1-methoxyethane) is a halogenated ether that was investigated as an inhalational anesthetic but was never commercially marketed.[1] Consequently, detailed and validated synthesis pathways are not readily available in published literature. This guide presents a proposed synthesis pathway for **Roflurane**, constructed from established chemical principles and analogous reactions reported for structurally similar fluorinated ethers. The experimental protocols and quantitative data provided are based on these analogous reactions and should be considered illustrative.

## Introduction to Roflurane

**Roflurane** is a halogenated ether with the chemical formula  $C_3H_4BrF_3O$ . Its IUPAC name is 2-Bromo-1,1,2-trifluoro-1-methoxyethane. The structure of **Roflurane** contains a stereocenter, and thus it can exist as a racemic mixture of two enantiomers.

Chemical Structure of **Roflurane**:

## Proposed Synthesis Pathway

A plausible and efficient synthesis of **Roflurane** can be envisioned via a two-step process starting from the commercially available reagent, 1,1,2-trifluoro-2-bromoethylene. This pathway involves the formation of a key intermediate, 1,1,2-trifluoro-2-bromoethanol, followed by methylation to yield the final product.

Overall Reaction Scheme:



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## References

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